

physical and chemical properties of Benzyl 2-(4-hydroxyphenyl)acetate

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Compound of Interest

Compound Name:	Benzyl 2-(4-hydroxyphenyl)acetate
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An In-depth Technical Guide to Benzyl 2-(4-hydroxyphenyl)acetate

Abstract

Benzyl 2-(4-hydroxyphenyl)acetate is an aromatic ester with the molecular formula $C_{15}H_{14}O_3$. Characterized by a benzyl group ester-linked to a 4-hydroxyphenylacetic acid moiety, this compound holds interest in pharmaceutical and materials science research. Its structural features, including a reactive hydroxyl group and an ester linkage, make it a versatile intermediate in organic synthesis. Notably, it is explored as a potential prodrug for 4-hydroxyphenylacetic acid, a compound with known biological activities. Research also suggests potential applications leveraging its aromatic structure in the development of novel liquid crystals. This document provides a comprehensive overview of its chemical and physical properties, synthesis protocols, potential biological significance, and safety considerations, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Physical Properties

Benzyl 2-(4-hydroxyphenyl)acetate is classified as an aromatic ester. The presence of both a phenolic hydroxyl group and a benzyl ester functional group dictates its chemical reactivity and physical characteristics.^[1]

Chemical Identifiers

A comprehensive list of chemical identifiers for **Benzyl 2-(4-hydroxyphenyl)acetate** is provided below, facilitating its unambiguous identification in databases and literature.

Identifier	Value
IUPAC Name	benzyl 2-(4-hydroxyphenyl)acetate ^[2]
CAS Number	27727-37-3 ^[2]
Molecular Formula	C ₁₅ H ₁₄ O ₃ ^{[1][2]}
Molecular Weight	242.27 g/mol ^[2]
Canonical SMILES	C1=CC=C(C=C1)COC(=O)CC2=CC=C(C=C2)O ^[2]
InChI	InChI=1S/C15H14O3/c16-14-8-6-12(7-9-14)10-15(17)18-11-13-4-2-1-3-5-13/h1-9,16H,10-11H2 ^[2]
InChIKey	IUGQFMIATSVYLK-UHFFFAOYSA-N ^[2]
Synonyms	(p-Hydroxyphenyl)acetic Acid Benzyl Ester, Benzyl 4-Hydroxyphenylacetate, 4-Hydroxybenzeneacetic Acid Phenylmethyl Ester ^[2]

Physicochemical Properties

Experimental data on the physical properties of **Benzyl 2-(4-hydroxyphenyl)acetate** are not extensively reported. The values presented below are primarily computed properties from publicly available chemical databases.

Property	Value	Notes
XLogP3	2.8	Computed
Polar Surface Area	46.5 Å ²	Computed
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	Expected to be soluble in organic solvents like ethanol, DMSO, and DMF.

Synthesis and Experimental Protocols

Benzyl 2-(4-hydroxyphenyl)acetate can be synthesized through standard organic chemistry reactions. The most common methods involve the formation of an ester bond between 4-hydroxyphenylacetic acid and benzyl alcohol.[1]

Synthesis Methodologies

- Fischer Esterification: This acid-catalyzed method involves the direct reaction of 4-hydroxyphenylacetic acid with benzyl alcohol. The reaction is typically heated under reflux to drive the equilibrium towards the product.[1]
- Transesterification/Alkylation: An alternative route involves the reaction of a salt of the carboxylic acid, such as sodium 4-hydroxyphenylacetate, with benzyl chloride or benzyl bromide in an aprotic solvent like dimethylformamide (DMF).[1]

General Experimental Protocol: Fischer Esterification

This protocol describes a general procedure for the synthesis of **Benzyl 2-(4-hydroxyphenyl)acetate** via Fischer Esterification.

Materials:

- 4-Hydroxyphenylacetic acid (1.0 eq)
- Benzyl alcohol (~10 eq, used as solvent and reagent)

- Concentrated Sulfuric Acid (catalytic amount, e.g., 0.05 eq)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous NaCl solution)
- Anhydrous Magnesium Sulfate (or Sodium Sulfate)
- Ethyl acetate
- Hexane

Procedure:

- To a round-bottom flask, add 4-hydroxyphenylacetic acid and an excess of benzyl alcohol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Fit the flask with a reflux condenser and heat the mixture to reflux (typically 100-120 °C). Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature.
- Dilute the mixture with ethyl acetate and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by silica gel column chromatography, typically using a gradient of ethyl acetate in hexane as the eluent.

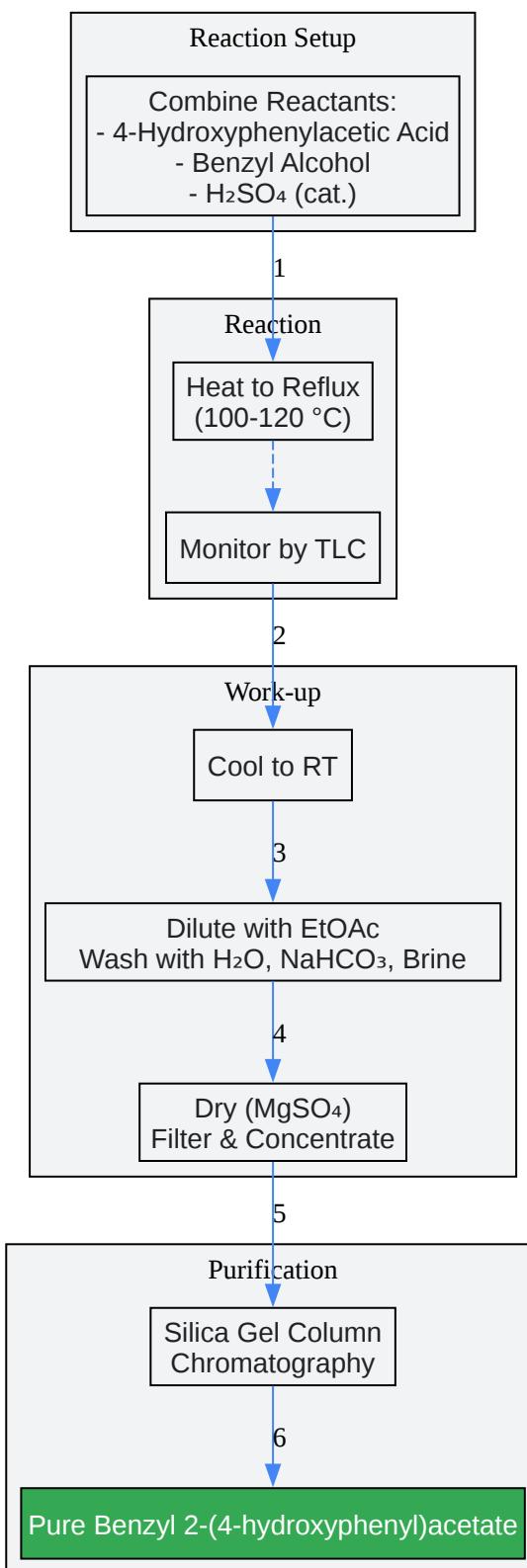
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Fig. 1: General workflow for the synthesis of **Benzyl 2-(4-hydroxyphenyl)acetate**.

Spectroscopic Analysis

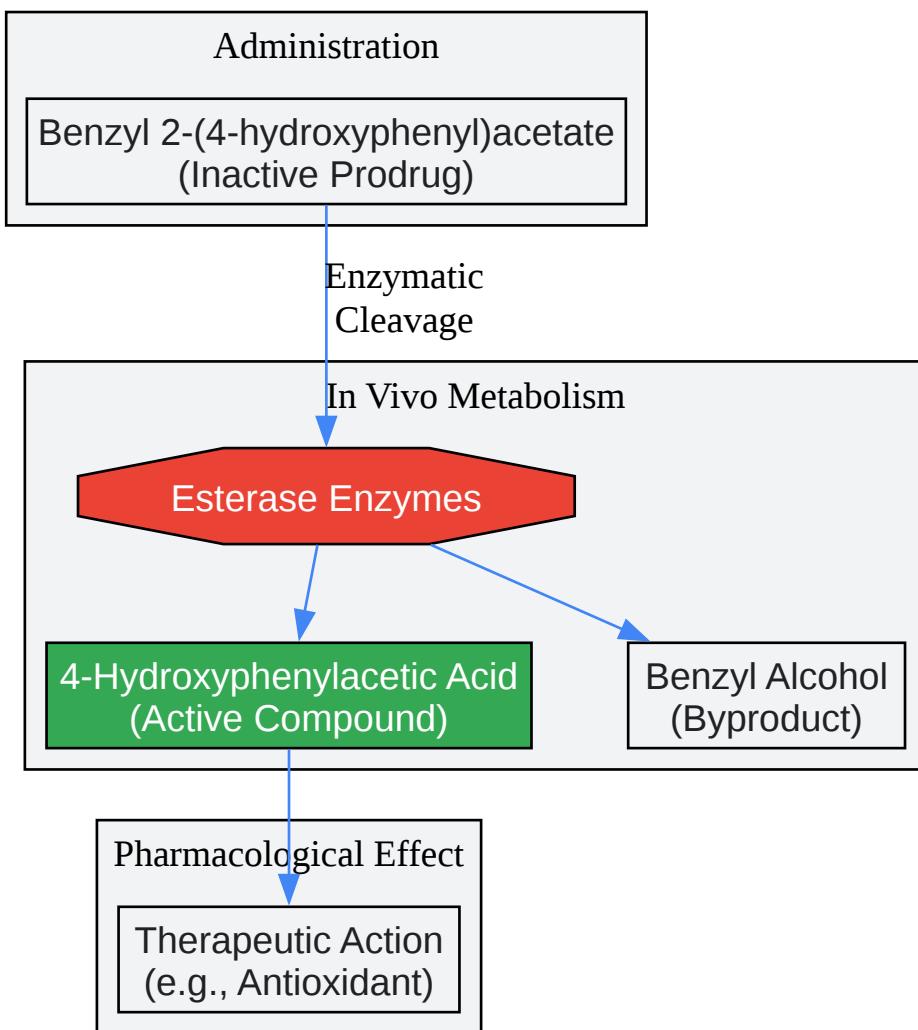
Specific experimental spectral data for **Benzyl 2-(4-hydroxyphenyl)acetate** is not widely published. The following table summarizes the expected characteristic signals based on its chemical structure and data from analogous compounds like benzyl acetate.[\[3\]](#)

Spectroscopy	Expected Signals
¹ H-NMR	~9-10 ppm: Singlet, 1H (phenolic -OH)~7.3 ppm: Multiplet, 5H (benzyl aromatic C-H)~7.1 ppm: Doublet, 2H (aromatic C-H ortho to CH ₂)~6.7 ppm: Doublet, 2H (aromatic C-H ortho to OH)~5.1 ppm: Singlet, 2H (benzyl -CH ₂ -O)~3.6 ppm: Singlet, 2H (-CH ₂ -C=O)
¹³ C-NMR	~172 ppm: Ester Carbonyl (C=O)~156 ppm: Aromatic C-OH~136 ppm: Aromatic C-ipso (benzyl ring)~130 ppm: Aromatic C-H (para to OH)~128 ppm: Aromatic C-H (benzyl ring)~125 ppm: Aromatic C-ipso (phenylacetate ring)~115 ppm: Aromatic C-H (ortho to OH)~67 ppm: Benzyl Methylene (-CH ₂ -O)~41 ppm: Methylene (-CH ₂ -C=O)
IR (cm ⁻¹)	3400-3200 (broad): O-H stretch (phenol) 3100-3000: Aromatic C-H stretch~1735: C=O stretch (ester) [3] ~1250: C-O stretch (ester) [3]
Mass Spec (EI)	m/z 242: Molecular Ion (M ⁺)m/z 151: [M - C ₇ H ₇] ⁺ (loss of benzyl group)m/z 107: [C ₇ H ₇ O] ⁺ (hydroxytropylium ion)m/z 91: [C ₇ H ₇] ⁺ (tropylium ion, base peak) [3]

Biological Activity and Potential Applications

Research into **Benzyl 2-(4-hydroxyphenyl)acetate** is limited, but its structure suggests several areas of application in drug development and materials science.[\[1\]](#)

- **Prodrug Development:** The benzyl ester can function as a protecting group that is susceptible to cleavage by esterase enzymes in the body. This makes it a potential prodrug for 4-hydroxyphenylacetic acid (4-HPA), a compound noted for its potential therapeutic effects.^[1] This strategy can be used to improve the bioavailability or modify the release profile of the active agent.
- **Synthetic Intermediate:** With reactive hydroxyl and ester groups, it serves as a useful building block in organic synthesis for creating more complex molecules.^[1] It is known as an intermediate in the preparation of Camostat metabolites, which are relevant in pharmaceutical research.^[4]
- **Potential Bioactivity:** While specific studies are scarce, the parent compound 4-HPA and its derivatives are known to possess antioxidant properties due to the phenolic hydroxyl group's ability to scavenge free radicals.^[1] Anti-inflammatory and antimicrobial activities have also been suggested for related compounds.^[1]
- **Liquid Crystals:** The rigid aromatic structure of the molecule makes it a candidate for investigation in the field of liquid crystal materials.^[1]



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Fig. 2: Conceptual pathway of **Benzyl 2-(4-hydroxyphenyl)acetate** as a prodrug.

Safety and Handling

A specific Safety Data Sheet (SDS) for **Benzyl 2-(4-hydroxyphenyl)acetate** is not readily available. Therefore, it should be handled with the standard precautions for laboratory chemicals. The safety profile can be inferred from its functional groups and data on similar compounds like benzyl acetate. The presence of an ester linkage and aromatic rings suggests potential for mild skin and eye irritation.

General Precautions:

- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle in a well-ventilated area or a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

Conclusion

Benzyl 2-(4-hydroxyphenyl)acetate is a compound of significant interest due to its versatile chemical nature and potential applications, particularly as a synthetic intermediate and a prodrug candidate. While comprehensive experimental data on its physical and biological properties are still emerging, its structural characteristics provide a strong basis for its exploration in medicinal chemistry and materials science. This guide summarizes the current knowledge to support and encourage further research and development involving this promising molecule.

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